

# In-Depth Technical Guide: 4-Methylpentanal-d7

## Safety Data

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### Compound of Interest

Compound Name: 4-Methylpentanal-d7

Cat. No.: B13432785

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Disclaimer: This document provides a comprehensive safety overview for **4-Methylpentanal-d7**. Due to the limited availability of specific safety data for the deuterated compound, this guide leverages information from the non-deuterated analogue, 4-Methylpentanal (CAS 1119-16-0). It is a common and accepted practice in the chemical industry to consider the safety profile of a deuterated compound to be very similar to its non-deuterated counterpart. However, this information should be used as a guide and not as a substitute for a formal risk assessment.

## Chemical Identification

Identifier	Data
Chemical Name	4-Methylpentanal-d7
Synonyms	4-Methylvaleraldehyde-d7, Isocaproaldehyde-d7, Isohexanal-d7[1]
CAS Number	1794978-55-4[1]
Molecular Formula	C6H5D7O[1]
Molecular Weight	107.20 g/mol [1]
Intended Use	For research and development purposes only.[2] [3] It is used as an intermediate in the synthesis of Pregabalin and related compounds.[1]


## Hazard Identification

The GHS classification for the non-deuterated 4-Methylpentanal is as follows:

Hazard Class	Category	Hazard Statement
Flammable liquids	3	H226: Flammable liquid and vapor.
Skin irritation	2	H315: Causes skin irritation.[2]
Serious eye irritation	2A	H319: Causes serious eye irritation.[2]
Specific target organ toxicity – single exposure	3	H335: May cause respiratory irritation.[2]

GHS Pictograms:

 alt text

 alt text

Signal Word: Warning[2]

Precautionary Statements:

Code	Statement
P210	Keep away from heat, sparks, open flames, and hot surfaces. No smoking.
P261	Avoid breathing dust/fume/gas/mist/vapors/spray.[2]
P280	Wear protective gloves/protective clothing/eye protection/face protection.[2]
P302+P352	IF ON SKIN: Wash with plenty of soap and water.[2]
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2]
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.[2]
P312	Call a POISON CENTER or doctor/physician if you feel unwell.[2]
P403+P233	Store in a well-ventilated place. Keep container tightly closed.[2]
P501	Dispose of contents/container to an approved waste disposal plant.[2]

## Physical and Chemical Properties

The following data is for the non-deuterated 4-Methylpentanal:

Property	Value
Appearance	Clear Colourless Oil[4]
Boiling Point	120 - 122 °C
Melting Point	-109 - -107 °C
Flash Point	17.8 °C
Density	0.799 g/cm <sup>3</sup>
Vapor Pressure	16.9 mmHg at 25°C
Water Solubility	3.8 g/L[5]

## Toxicological Information

Data is for the non-deuterated 4-Methylpentanal:

Test	Route	Species	Value
LD50 (Lethal Dose, 50%)	Oral	Rat	5660 uL/kg
Open Irritation Test	Skin	Rabbit	Mild Irritant

Toxicological Effects: Details of toxic effects other than lethal dose value are not reported.

## Experimental Protocols

Detailed experimental protocols for the toxicological data cited are not available in the public domain. The LD50 and skin irritation data are likely derived from standardized OECD (Organisation for Economic Co-operation and Development) test guidelines, such as OECD 401 (Acute Oral Toxicity) and OECD 404 (Acute Dermal Irritation/Corrosion). These protocols generally involve the administration of the substance to laboratory animals under controlled conditions to observe and quantify adverse effects.

## Handling, Storage, and Disposal

**Handling:**

- Avoid contact with skin and eyes.[6]
- Avoid inhalation of vapor or mist.
- Keep away from sources of ignition - No smoking.
- Take measures to prevent the build-up of electrostatic charge.[6]
- Use explosion-proof equipment.
- Handle in a well-ventilated area.[2]

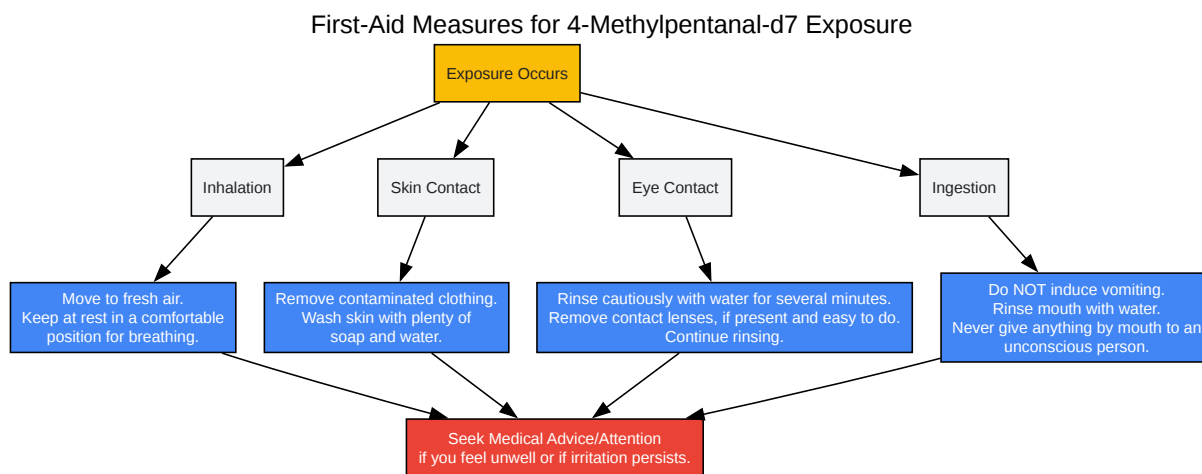
**Storage:**

- Store in a cool, dry, and well-ventilated place.[2]
- Keep container tightly closed.[2]
- Recommended storage temperature: 2-8°C in a refrigerator.[1]

**Disposal:**

- Dispose of contents/container in accordance with local/regional/national/international regulations.
- Contact a licensed professional waste disposal service to dispose of this material.

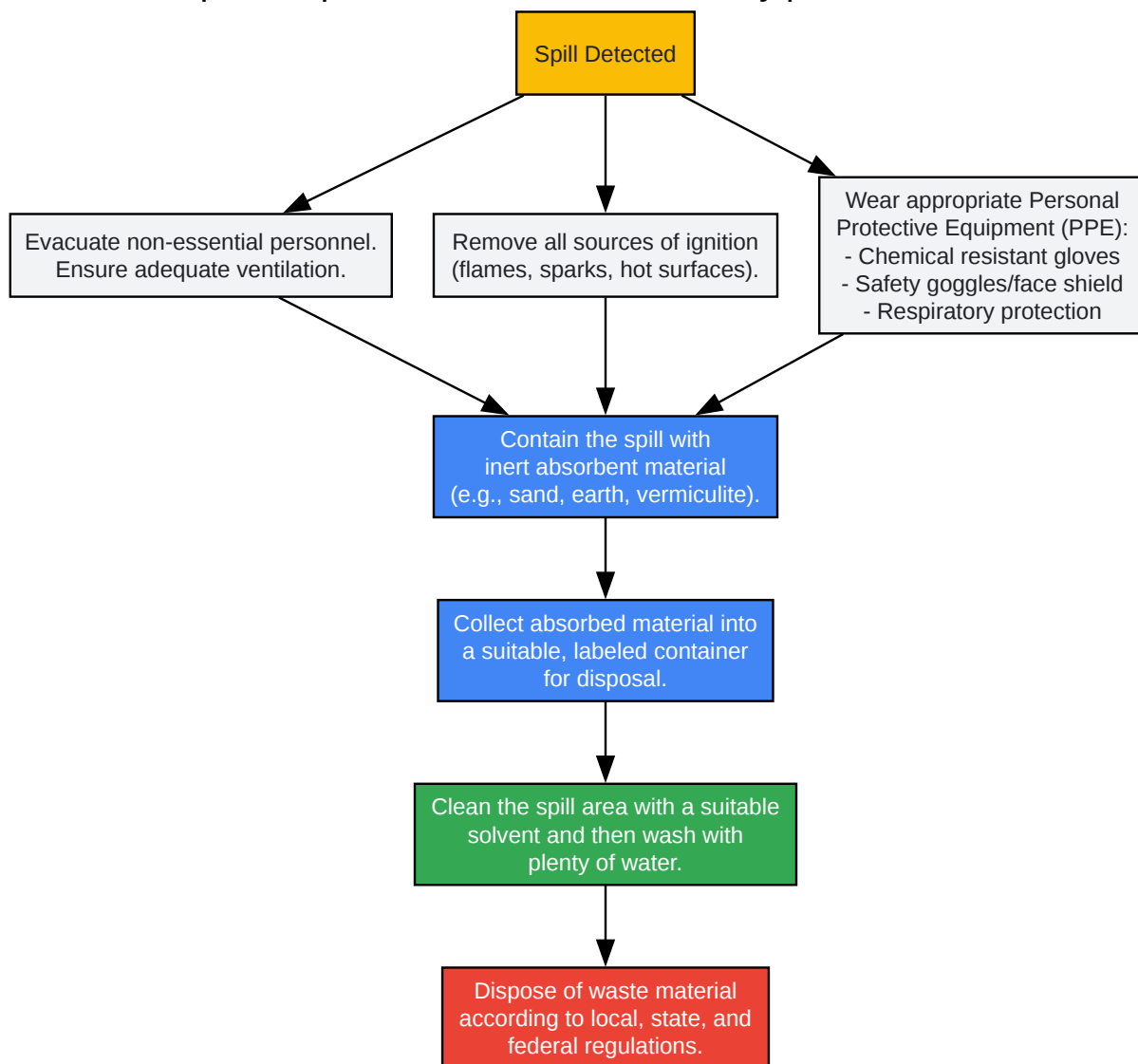
## First-Aid and Spill Response Workflows



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Caption: First-aid measures for different exposure routes to **4-Methylpentanal-d7**.

## Spill Response Workflow for 4-Methylpentanal-d7



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Caption: Logical workflow for handling a **4-Methylpentanal-d7** spill.

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